

Molecular weight and formula of (4-Chlorophenyl)methyl 2-chloroacetate

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Compound of Interest

Compound Name: (4-Chlorophenyl)methyl 2-chloroacetate

CAS No.: 55704-51-3

Cat. No.: B11962849

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Technical Monograph: (4-Chlorophenyl)methyl 2-chloroacetate

Part 1: Molecular Identity & Physicochemical Profile

1.1 Core Identity (4-Chlorophenyl)methyl 2-chloroacetate is a bifunctional electrophile belonging to the class of halogenated benzyl esters. It is characterized by two distinct reactive centers: the activated alkyl chloride on the acetate moiety (susceptible to SN2 attack) and the ester linkage (susceptible to hydrolysis or transesterification).

- IUPAC Name: (4-Chlorophenyl)methyl 2-chloroacetate
- Common Synonyms: p-Chlorobenzyl chloroacetate; 4-Chlorobenzyl 2-chloroacetate
- CAS Registry Number: 18523-95-4 (Note: Verify specific batch CAS as derivatives vary)

1.2 Quantitative Data Summary

Property	Value	Unit	Notes
Molecular Formula	C ₉ H ₈ Cl ₂ O ₂	-	-
Molecular Weight	219.06	g/mol	Calculated based on standard atomic weights (C: 12.011, H: 1.008, Cl: 35.45, O: 15.999)
Exact Mass	217.9901	Da	Monoisotopic mass (Cl x 2)
Physical State	Viscous Oil / Low-melting Solid	-	Predicted based on structural analogs (Benzyl chloroacetate is liquid; p-Cl substitution increases MP). [1] [2] [3] [4]
Solubility	DCM, EtOAc, DMSO	-	Hydrophobic; insoluble in water.
Isotopic Pattern	9 : 6 : 1	M : M+2 : M+4	Characteristic of dichloro compounds.

Part 2: Structural Analysis & Spectroscopic Signature

2.1 Mass Spectrometry (MS) Logic For researchers characterizing this molecule, the mass spectrum provides the most definitive confirmation due to the "Chlorine Isotope Signature." The molecule contains two chlorine atoms (

Cl and

Cl), resulting in a distinct triplet pattern for the molecular ion.

- M+• (218 m/z): Represents

Cl +

Cl (Relative Intensity: ~100%)

- M+2 (220 m/z): Represents

Cl +

Cl (Relative Intensity: ~65%)

- M+4 (222 m/z): Represents

Cl +

Cl (Relative Intensity: ~10%)

2.2 Nuclear Magnetic Resonance (NMR) Prediction

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 7.35 (d, $J=8.5$ Hz, 2H): Aromatic protons ortho to Cl.
 - δ 7.28 (d, $J=8.5$ Hz, 2H): Aromatic protons meta to Cl (benzyl side).
 - δ 5.18 (s, 2H): Benzylic methylene ($-\text{O}-\text{CH}_2-\text{Ar}$). Shifted downfield by the ester oxygen and aromatic ring.
 - δ 4.08 (s, 2H): Chloroacetate methylene ($\text{Cl}-\text{CH}_2-\text{CO}-$). Distinct singlet, characteristic of chloroacetates.

Part 3: Synthetic Methodology

3.1 Strategic Rationale The synthesis utilizes a Schotten-Baumann esterification approach. We select chloroacetyl chloride over chloroacetic acid to drive the reaction to completion without the need for dehydrating agents (like DCC), simplifying the workup to a liquid-liquid extraction.

3.2 Experimental Protocol

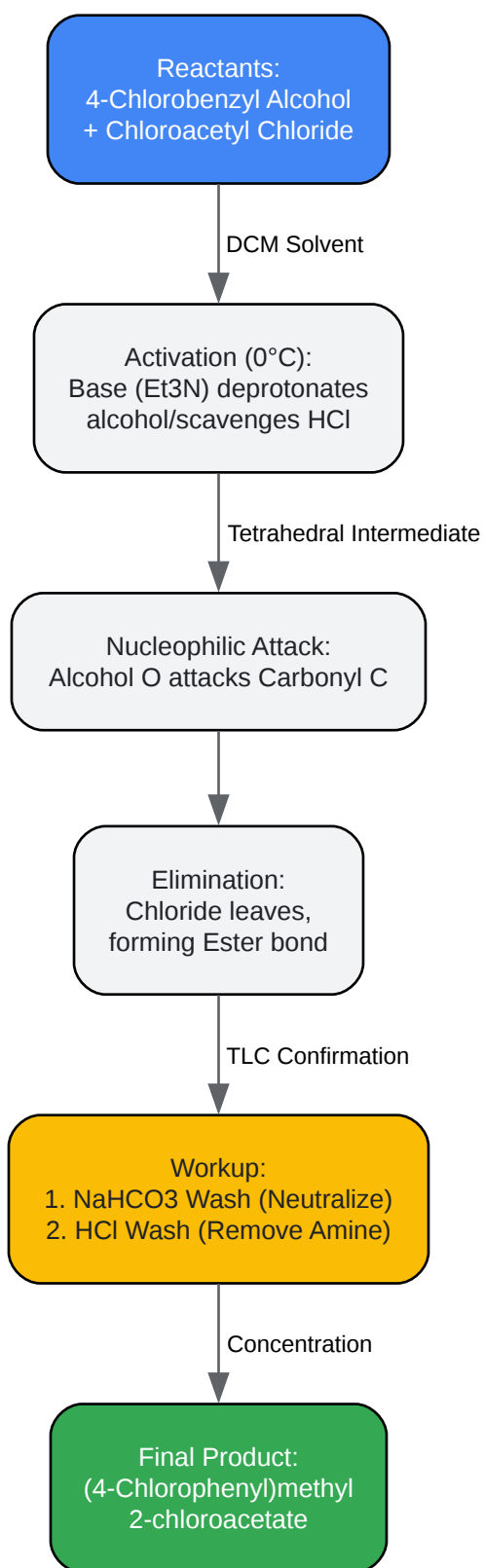
- Precursor A: 4-Chlorobenzyl alcohol (1.0 equiv)

- Precursor B: Chloroacetyl chloride (1.1 equiv)
- Base: Triethylamine (Et_3N) or Pyridine (1.2 equiv)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Workflow:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Solvation: Dissolve 4-chlorobenzyl alcohol (10 mmol) in anhydrous DCM (50 mL). Add Et_3N (12 mmol) and cool the mixture to 0°C using an ice bath.
- Acylation: Add chloroacetyl chloride (11 mmol) dropwise via syringe over 15 minutes.
Caution: Exothermic reaction.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 3 hours. Monitor via TLC (Hexane:EtOAc 4:1).
- Quench & Workup:
 - Quench with saturated NaHCO_3 (aq) to neutralize excess acid chloride.
 - Separate organic layer.
 - Wash organic layer with 1M HCl (to remove excess amine), then Brine.
 - Dry over anhydrous MgSO_4 , filter, and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

3.3 Visualization of Synthesis Logic



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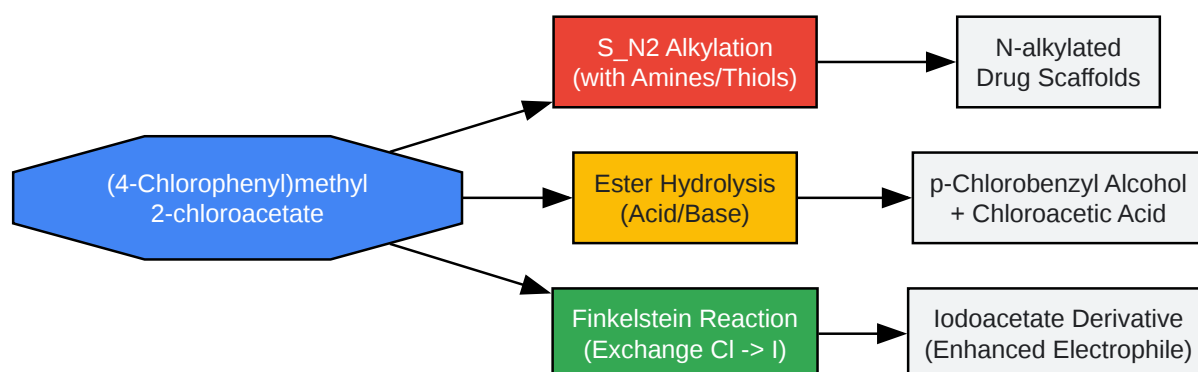
Caption: Logical flow of Schotten-Baumann esterification for p-chlorobenzyl chloroacetate synthesis.

Part 4: Reactivity & Applications in Drug Design

4.1 The "Magic Methyl" & Chlorine Effect In drug development, this molecule serves as a specialized building block. The p-chlorobenzyl group is often used to modulate lipophilicity (LogP) and metabolic stability.

- **Metabolic Blocking:** The para-chlorine blocks the P450-mediated hydroxylation of the benzyl ring, extending the half-life of the pharmacophore compared to a standard benzyl ester [1].
- **Alkylation Potential:** The alpha-chloro position is highly reactive toward nucleophiles (amines, thiols) via SN2 mechanisms, making this molecule an excellent "linker" for attaching the p-chlorobenzyl moiety to a drug scaffold.

4.2 Reactivity Pathway Diagram



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Caption: Primary reactivity modes utilized in medicinal chemistry workflows.

Part 5: Safety & Handling

- **Lachrymator:** Like most alpha-haloesters, this compound is a potent lachrymator (tear gas agent). It must be handled strictly within a fume hood.
- **Skin Sensitizer:** Avoid contact. The alkylating nature poses a risk of contact dermatitis.

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis from atmospheric moisture.

References

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Sources

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- 3. 4-Chlorobenzyl alcohol (CAS 873-76-7) - Chemical & Physical Properties by Cheméo [\[chemeo.com\]](#)
- 4. 4-氯乙酰乙酸甲酯 97% | Sigma-Aldrich [\[sigmaaldrich.com\]](#)
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